

Physicochemical Properties of 3'-Fluorobiphenyl-3-ylamine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *3'-Fluorobiphenyl-3-ylamine*

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Introduction

3'-Fluorobiphenyl-3-ylamine is a fluorinated aromatic amine that serves as a key building block in organic synthesis. Its structural motif is of interest in medicinal chemistry and materials science, where the introduction of fluorine can significantly modulate a molecule's physicochemical and biological properties, including metabolic stability, lipophilicity, and binding affinity. This technical guide provides a comprehensive overview of the core physicochemical properties of **3'-Fluorobiphenyl-3-ylamine**, outlines detailed experimental protocols for their determination, and presents logical workflows for these procedures.

Core Physicochemical Properties

A summary of the known and predicted physicochemical properties of **3'-Fluorobiphenyl-3-ylamine** is presented below. It is important to note that while some properties have been experimentally determined, others are based on predictive models due to a lack of available empirical data.

Table 1: Summary of Physicochemical Data for **3'-Fluorobiphenyl-3-ylamine**

Property	Value	Source
IUPAC Name	3'-Fluoro-[1,1'-biphenyl]-3-amine	
CAS Number	400751-05-5	
Molecular Formula	C ₁₂ H ₁₀ FN	[1]
Molecular Weight	187.21 g/mol	[1]
Boiling Point	342.8 °C at 760 mmHg	
Predicted: 338.6 ± 25.0 °C	[1]	
Density	1.161 g/cm ³	
Predicted: 1.161 ± 0.06 g/cm ³	[1]	
Flash Point	176.6 °C	
Melting Point	No data available	
Solubility	No data available	
pKa	No data available	
logP	No data available	

Experimental Protocols

Due to the limited availability of experimental data for **3'-Fluorobiphenyl-3-ylamine**, this section provides detailed, generalized methodologies for the determination of key physicochemical properties applicable to this and similar organic compounds.

Melting Point Determination (Capillary Method)

The melting point of a solid is a sensitive indicator of its purity. For a pure crystalline solid, the melting point is a sharp, well-defined temperature, whereas impurities will typically broaden and depress the melting point range.

Methodology:

- Sample Preparation: A small quantity of finely powdered, dry **3'-Fluorobiphenyl-3-ylamine** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.[2]
- Apparatus Setup: The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube containing mineral oil) or a calibrated melting point apparatus.[2]
- Heating: The heating bath is heated gradually, with the temperature rise controlled to approximately 1-2 °C per minute as the expected melting point is approached.
- Observation: The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded. The melting point is reported as the range $T_1 - T_2$.[3]



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Workflow for Melting Point Determination.

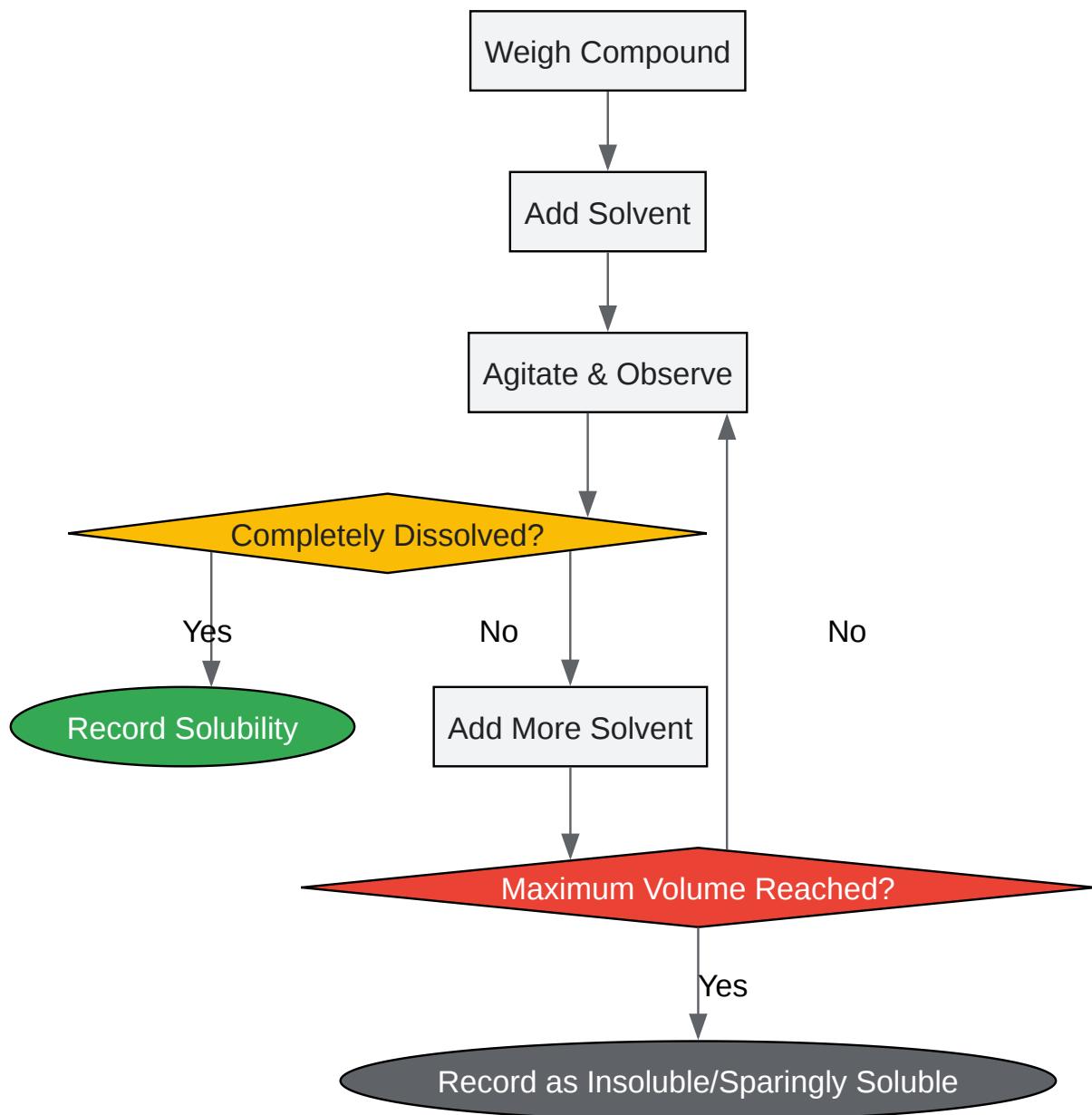
Solubility Determination

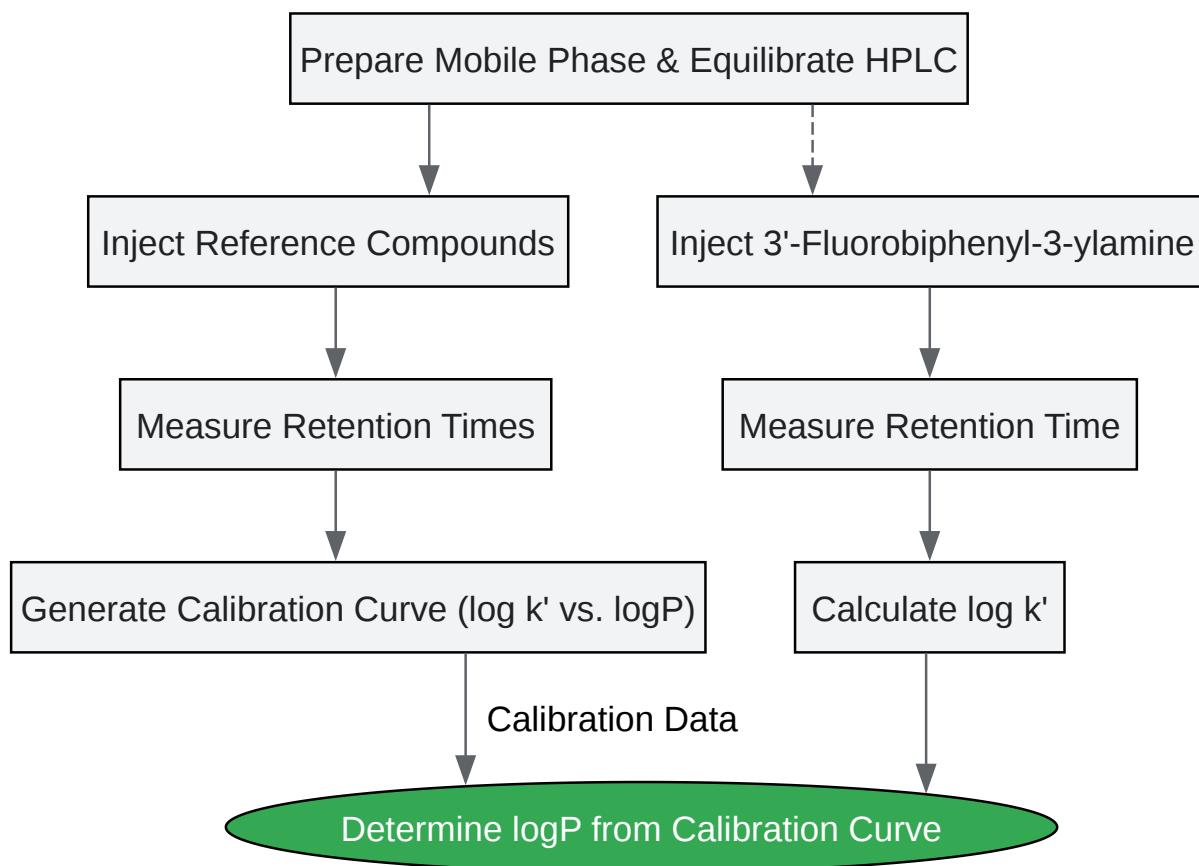
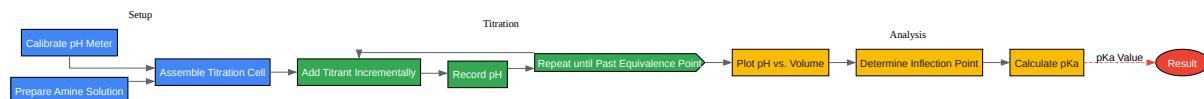
Solubility is a fundamental property that influences a compound's suitability for various applications, including formulation and biological testing.

Methodology:

- Solvent Selection: A range of standard solvents of varying polarities should be selected (e.g., water, ethanol, acetone, dichloromethane, hexane).
- Sample Preparation: A known mass of **3'-Fluorobiphenyl-3-ylamine** (e.g., 1-5 mg) is placed into a small vial.

- Solvent Addition: A measured volume of the selected solvent (e.g., 0.1 mL) is added to the vial.
- Observation and Agitation: The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes) at a controlled temperature. The sample is visually inspected for complete dissolution.
- Incremental Solvent Addition: If the compound does not dissolve, the solvent is added in incremental volumes, with agitation after each addition, until dissolution is observed or a maximum volume is reached.
- Quantification: Solubility can be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in mg/mL or mol/L).





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